

Safety, handling, and disposal of Dimethyl maleate

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety, Handling, and Disposal of **Dimethyl Maleate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl maleate (CAS No. 624-48-6) is a diester of maleic acid commonly utilized as an intermediate and additive in the synthesis of plastics, pigments, pharmaceuticals, and agricultural products.[1] Its role as a dienophile in Diels-Alder reactions makes it a valuable reagent in organic synthesis.[2][3] While stable under normal conditions, **dimethyl maleate** is classified as a hazardous chemical, necessitating a thorough understanding of its properties and associated risks to ensure safe handling, storage, and disposal.[4] This guide provides comprehensive technical information for laboratory personnel working with this compound.

Chemical and Physical Properties

A summary of the key physicochemical properties of **dimethyl maleate** is presented below. This data is essential for assessing its behavior under various laboratory conditions.



Property	Value	Reference(s)
Molecular Formula	C ₆ H ₈ O ₄	[5]
Molecular Weight	144.13 g/mol	[5]
Appearance	Colorless liquid	[5]
Odor	Pungent	[6]
Boiling Point	204.0 - 205.0 °C @ 760 mmHg	[5]
Melting Point	-17 °C	[1]
Density	1.152 g/cm³ at 20-25 °C	[5][7]
Flash Point	91 - 95 °C (195.8 - 203 °F)	[5][8]
Autoignition Temperature	390 °C (734 °F)	[8]
Vapor Pressure	1 mmHg @ 45.7 °C; 0.3 mmHg @ 25 °C	[5][9]
Vapor Density	4.97 (Air = 1)	[5]
Solubility in Water	74.1 g/L at 10 °C; 77.9 g/L at 20 °C	[10]
log Pow (Octanol/Water)	0.52 at 35 °C	

Hazard Identification and Classification

Dimethyl maleate is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[8] It is harmful if swallowed or absorbed through the skin, causes serious eye irritation, and may cause an allergic skin reaction and respiratory irritation. [10]

GHS Classification

The Globally Harmonized System (GHS) classification provides a standardized approach to hazard communication.

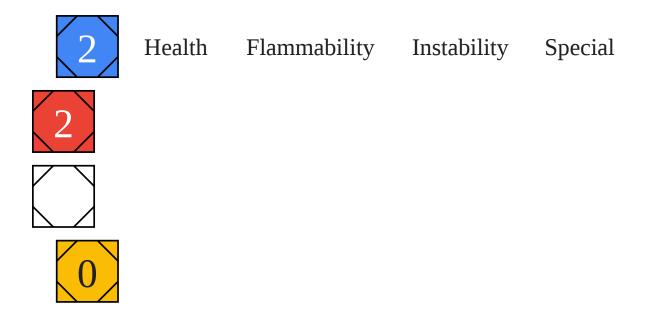


Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[10]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	
Skin Sensitization	1	H317: May cause an allergic skin reaction	[10]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[10]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (Stomach, Skin) [8] through prolonged or repeated exposure	
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic	

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual summary of the hazards of a chemical.





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Caption: NFPA 704 Diamond for **Dimethyl Maleate**[5].

Toxicology and Health Effects

Exposure to **dimethyl maleate** can lead to various adverse health effects. It is a skin sensitizer and can cause an allergic reaction.[2] The primary routes of exposure are inhalation, skin absorption, and ingestion.



Toxicity Type	Species	Route	Value	Reference(s)
Acute Oral Toxicity	-	Oral	Category 4 (Harmful)	[10][11]
Acute Dermal Toxicity	Rabbit	Dermal	LD50: 530 uL/kg	[2]
Acute Inhalation Toxicity	Mouse	Inhalation	LC > 1,500 mg/m³/10min	[2]
Ecotoxicity (Crustacea)	Daphnia magna	-	EC50: 6.51 mg/L (48 h)	[12]
Repeated Dose Toxicity	Rat	Dermal	NOAEL: 60 mg/kg	

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's stability.

Engineering Controls and Personal Protective Equipment (PPE)

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[5] Eyewash stations and safety showers must be readily accessible.[4][8] The selection of appropriate PPE is based on the potential for exposure.

Caption: PPE selection workflow for handling dimethyl maleate.

Handling and Storage Conditions

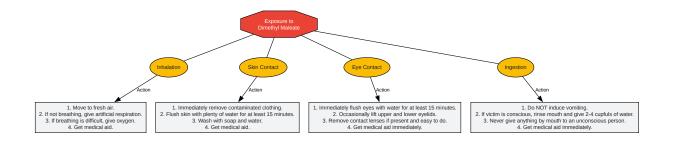
- Handling: Wash hands and any exposed skin thoroughly after handling.[8] Do not eat, drink, or smoke in the work area.[10] Avoid breathing mists or vapors. Keep containers tightly closed when not in use.[5] Keep away from heat, sparks, and open flames.[5]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5] Incompatible materials include acids, bases, oxidizing agents, and reducing agents.[3][4]



Store in a tightly closed container.[4]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always seek medical attention if symptoms persist or if you feel unwell.[5][8]



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Caption: First aid procedures for **dimethyl maleate** exposure.[5][8][10]

Accidental Release Measures

In case of a spill or leak, immediate action must be taken to prevent environmental contamination and personnel exposure.



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Caption: Workflow for responding to a **dimethyl maleate** spill.[5][10]

Disposal Considerations

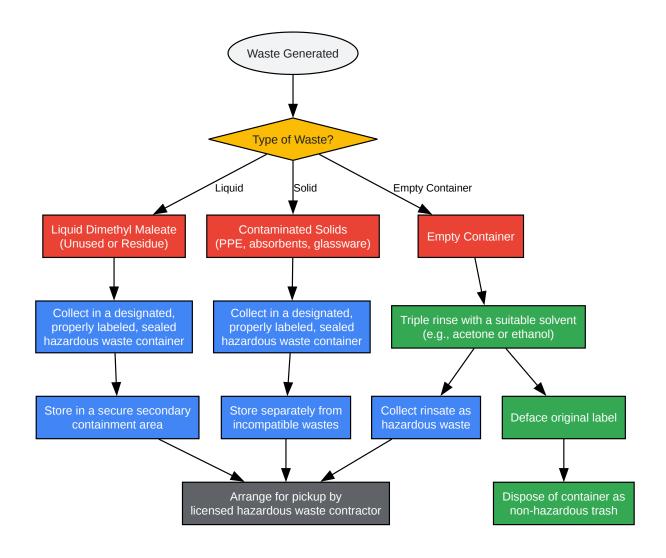
Chemical waste must be managed to ensure safety and regulatory compliance. **Dimethyl maleate** and materials contaminated with it are considered hazardous waste.

Disposal Guidelines

Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[5] Do not dispose of into sewer systems or waterways.[10][13]



Waste should be handled by a licensed professional waste disposal service.[4]



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Caption: Decision tree for the disposal of **dimethyl maleate** waste.[5][13][14]

Experimental Protocols Synthesis via Fischer Esterification (Safety Context)

Dimethyl maleate can be synthesized by the Fischer esterification of maleic anhydride with methanol, using concentrated sulfuric acid as a catalyst.[1][3] The protocol involves handling



multiple hazardous materials.

- Objective: To outline the safety procedures integral to the synthesis of dimethyl maleate.
 This is not a procedural guide for synthesis but a highlight of safety-critical steps.
- Methodology:
 - Reagent Handling: All manipulations must be performed in a chemical fume hood.[15]
 Wear appropriate PPE, including chemical splash goggles, a lab coat, and gloves resistant to both acids and alcohols.[16]
 - Catalyst Addition: Concentrated sulfuric acid is extremely corrosive.[17][18] It should be added slowly and carefully to the cooled methanol to dissipate the heat generated from the exothermic reaction.
 - Reflux: The reaction is typically heated to reflux.[18] Ensure the reflux apparatus is
 assembled correctly with a water-cooled condenser to prevent the escape of flammable
 methanol vapors. Do not heat a closed system.[18] Use a heating mantle as the heat
 source to avoid open flames.
 - Workup and Isolation: After the reaction, the mixture is cooled. The workup often involves
 washing with water and a basic solution (e.g., sodium bicarbonate) to neutralize the
 remaining acid.[17] This neutralization step can produce carbon dioxide gas, so additions
 should be done slowly to control effervescence and prevent pressure buildup.
 - Purification: Purification by distillation should be performed with care, ensuring the apparatus is properly set up and not heated to dryness.[18]

Protocol for Assessing Skin Sensitization Potential (OECD Guideline 406)

The potential for **dimethyl maleate** to cause skin sensitization is a key toxicological endpoint. [2][11] The standard method for this assessment is the Guinea Pig Maximization Test (GPMT), as described in OECD Test Guideline 406.

• Objective: To determine if a substance can elicit an allergic contact dermatitis response.



- Methodology Summary:
 - Induction Phase: A group of test animals (guinea pigs) is initially exposed to the test substance. This involves both intradermal injections of **dimethyl maleate** (with an adjuvant to enhance the immune response) and a topical application to the same area 24 hours later.
 - Challenge Phase: Approximately two weeks after the induction phase, the animals (both the test group and a control group) are challenged with a topical application of the test substance at a non-irritating concentration to a new, untreated area.
 - Assessment: The skin reaction at the challenge site is observed and scored for erythema (redness) and edema (swelling) at 24 and 48 hours after patch removal.
 - Evaluation: The incidence and severity of the skin reactions in the test group are compared to the control group. A substance is classified as a sensitizer if a significantly higher number of test animals show a positive response compared to the controls.

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- To cite this document: BenchChem. [Safety, handling, and disposal of Dimethyl maleate].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031546#safety-handling-and-disposal-of-dimethyl-maleate]

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